

Personal protective equipment for handling 6-O-Propynyl-2'-deoxyguanosine

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Compound of Interest

Compound Name: 6-O-Propynyl-2'-deoxyguanosine

Cat. No.: B15606510

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Essential Safety and Handling Guide for 6-O-Propynyl-2'-deoxyguanosine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **6-O-Propynyl-2'-deoxyguanosine**, a key reagent in biochemical research, particularly in applications involving click chemistry.[1][2] Adherence to these protocols is essential for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Compound Information and Hazard Assessment

6-O-Propynyl-2'-deoxyguanosine is a white to off-white solid nucleoside analog.[3][4] It is soluble in dimethyl sulfoxide (DMSO) and Methanol.[3][4] While some suppliers indicate that in small quantities this compound does not meet the criteria for classification as hazardous under European regulations, it is prudent to handle it with care.[5] The structurally related compound, 2'-Deoxyguanosine, is known to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.[6] Therefore, a cautious approach to handling is strongly advised.

Physical and Chemical Properties

Property	Value
Molecular Formula	C₁₃H₁₅N₅O₄ [3] [4]
Molecular Weight	305.29 g/mol [3] [4]
Appearance	White to off-white solid [3] [4]
Solubility	DMSO, Methanol [3] [4]

| Storage | Store at -20°C[\[3\]](#)[\[4\]](#)[\[7\]](#) |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk. The following table outlines the required PPE for handling **6-O-Propynyl-2'-deoxyguanosine** and its solutions.

PPE Category	Item	Specification and Use
Eye Protection	Safety Goggles	Must be worn at all times to protect from splashes. [6]
Hand Protection	Nitrile Gloves	Recommended for handling the solid compound and its solutions. [8] When preparing solutions with DMSO, consider double-gloving or using thicker gloves due to DMSO's ability to penetrate skin.
Body Protection	Laboratory Coat	A full-length lab coat should be worn to protect skin and clothing. [8]
Respiratory Protection	Fume Hood	All handling of the solid compound and its volatile solvent solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. [8]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Before handling, ensure the work area within the chemical fume hood is clean and uncluttered.
- Wear all required PPE as detailed in the table above.
- To weigh the solid compound, use a microbalance within the fume hood. Handle with care to avoid generating dust.

2. Dissolution:

- When preparing solutions in DMSO or Methanol, add the solvent to the pre-weighed solid compound slowly.
- If using DMSO, be aware of its hygroscopic nature and use a fresh, unopened bottle if possible to ensure accurate concentration.^[1]
- Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.

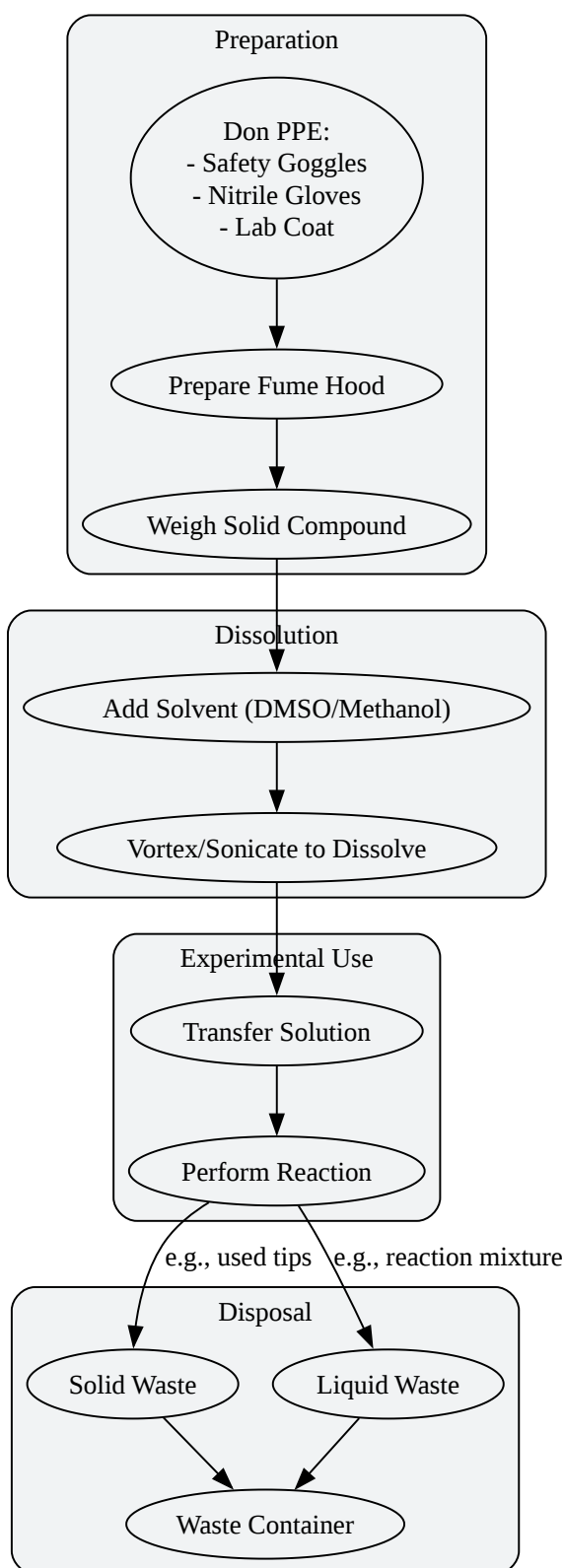
3. Experimental Use:

- All procedures involving the transfer or use of **6-O-Propynyl-2'-deoxyguanosine** solutions should be performed within the fume hood.
- Use calibrated micropipettes with filtered tips for accurate and safe liquid handling.
- Avoid direct contact with skin and eyes at all times.

4. Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).

- For larger spills, evacuate the area and follow your institution's emergency spill response procedures.
- Clean the spill area thoroughly with an appropriate solvent and decontaminating solution.



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Caption: The relationship between compound hazards and the selection of appropriate PPE.

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